

Comparative In Vitro Efficacy of Sofpironium Bromide: A Review of Preclinical Data

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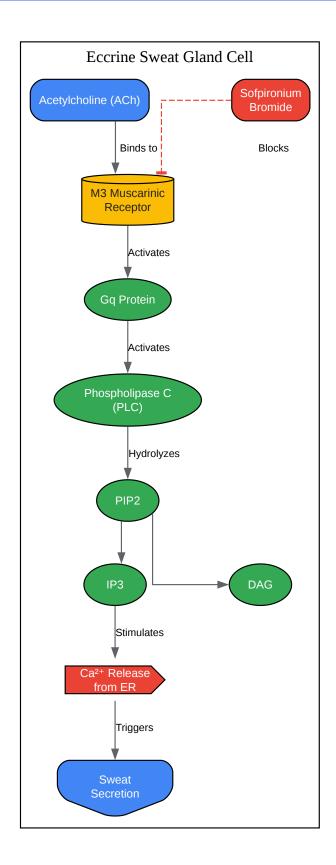
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Sofpironium Bromide (BBI-4000) is a novel anticholinergic agent designed as a "soft drug" for the topical treatment of conditions like primary axillary hyperhidrosis. Its mechanism of action centers on the blockade of muscarinic acetylcholine receptors (mAChRs), thereby inhibiting sweat production.[1][2] This guide provides a comparative overview of the in vitro efficacy of **Sofpironium Bromide** based on available preclinical data, with a focus on its interaction with muscarinic receptors.

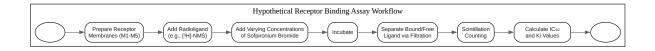
Mechanism of Action: Muscarinic Receptor Antagonism

Sofpironium Bromide functions as a competitive antagonist at muscarinic acetylcholine receptors.[3] It exhibits a high binding affinity for all five muscarinic receptor subtypes (M1-M5), with a notable selectivity for the M3 subtype, which is predominantly found in eccrine sweat glands.[4] By blocking the action of acetylcholine at these receptors, **Sofpironium Bromide** prevents the downstream signaling that leads to sweat secretion.









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